

Methyl N-formylanthranilate chemical structure and properties

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Compound of Interest

Compound Name: Methyl N-formylanthranilate

Cat. No.: B1584009

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An In-Depth Technical Guide to Methyl N-formylanthranilate

This guide provides a comprehensive technical overview of **Methyl N-formylanthranilate**, a significant aroma chemical. Tailored for researchers, scientists, and professionals in drug development and fine chemicals, this document delves into the compound's chemical structure, physicochemical properties, synthesis, analytical methodologies, and applications, grounding all claims in authoritative data.

Core Chemical Identity

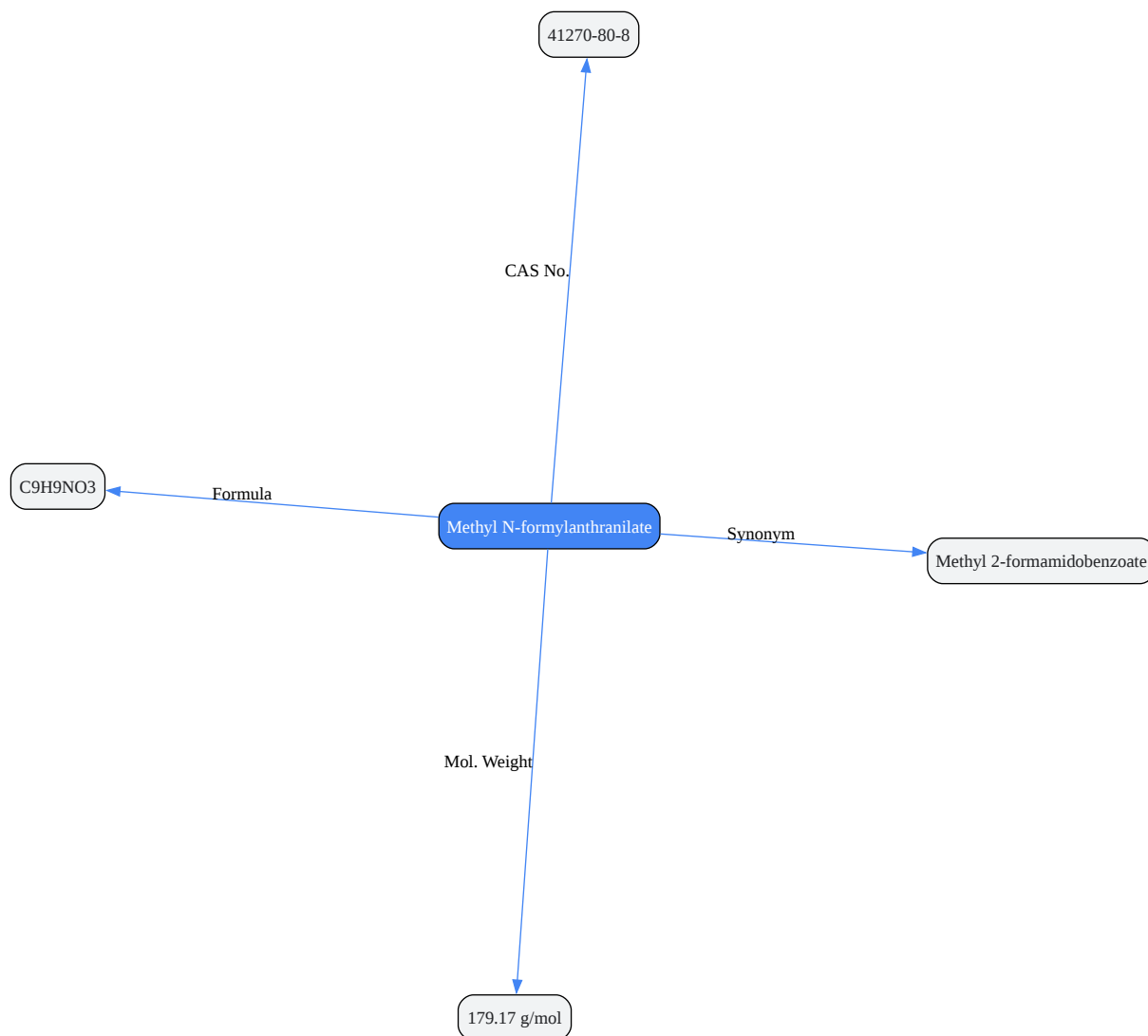
Methyl N-formylanthranilate, systematically known as Methyl 2-formamidobenzoate, is an organic compound classified as an amidobenzoic acid.^[1] It is a derivative of methyl anthranilate, a common fragrance and flavor ingredient. The introduction of a formyl group to the nitrogen atom significantly modulates its chemical and sensory characteristics.

Key Identifiers:

- Chemical Name: **Methyl N-formylanthranilate**^[1]
- Synonyms: Methyl 2-formamidobenzoate, Methyl o-formamidobenzoate, N-Formylanthranilic acid methyl ester^{[1][2]}
- CAS Number: 41270-80-8^[1]

- Molecular Formula: $C_9H_9NO_3$ [\[1\]](#)[\[3\]](#)
- Molecular Weight: 179.17 g/mol [\[1\]](#)[\[3\]](#)
- InChI Key: HRNPZFOYXWWML-UHFFFAOYSA-N [\[3\]](#)[\[4\]](#)

Below is a diagram illustrating the logical relationship of its core identifiers.



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Caption: Core Identifiers of **Methyl N-formylanthranilate**.

Physicochemical and Organoleptic Properties

Methyl N-formylanthranilate is a yellowish solid at room temperature, characterized by a distinct fruity, grape-like aroma.^{[1][2]} Its physical and chemical properties are crucial for its application in various formulations.

Property	Value	Source(s)
Appearance	Yellowish solid	[1]
Odor	Fruity, grape-like	[2]
Melting Point	52-53.5 °C	[1][5]
Boiling Point	367.8 °C at 760 mmHg	[1]
Density	1.243 g/cm ³	[1][5]
Flash Point	176.3 °C	[1]
Water Solubility	Slightly soluble	[1][5]
Solubility	Soluble in ethanol	[1]
Refractive Index	1.578	[1]

Synthesis Protocol: Formylation of Methyl Anthranilate

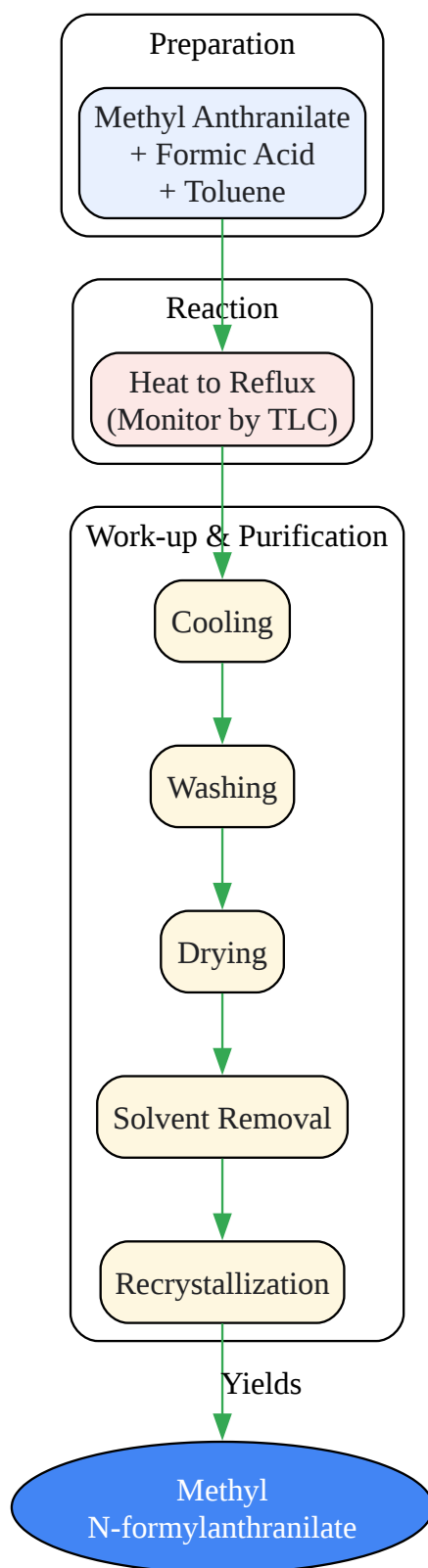
The synthesis of **Methyl N-formylanthranilate** is most commonly achieved through the formylation of methyl anthranilate. This process involves the introduction of a formyl group (-CHO) onto the nitrogen atom of the amino group. A well-established method utilizes formic acid as the formylating agent, often in the presence of a dehydrating agent or under conditions that facilitate the removal of water.

Reaction Principle: The lone pair of electrons on the nitrogen atom of methyl anthranilate acts as a nucleophile, attacking the carbonyl carbon of formic acid. A subsequent dehydration step yields the N-formylated product.

Experimental Protocol:

- **Reactant Preparation:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve methyl anthranilate in a suitable solvent such as toluene.
- **Addition of Formylating Agent:** Add an equimolar amount of formic acid to the solution. For enhanced reactivity, a slight excess of formic acid can be used.
- **Reaction Conditions:** Heat the mixture to reflux for several hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Work-up:** After the reaction is complete, cool the mixture to room temperature. Wash the organic layer sequentially with a saturated sodium bicarbonate solution to neutralize excess formic acid, followed by a brine solution.
- **Isolation and Purification:** Dry the organic layer over anhydrous sodium sulfate and filter. Remove the solvent under reduced pressure to obtain the crude product. Further purification can be achieved by recrystallization from a suitable solvent system, such as ethanol/water, to yield pure **Methyl N-formylanthranilate**.

Below is a conceptual workflow for the synthesis of **Methyl N-formylanthranilate**.



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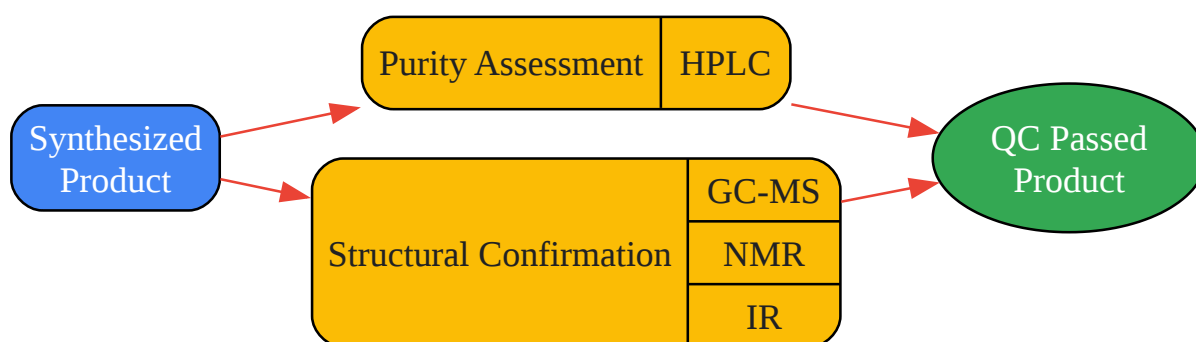
Caption: Synthesis Workflow of **Methyl N-formylanthranilate**.

Analytical Characterization

To ensure the purity and confirm the identity of synthesized **Methyl N-formylanthranilate**, a combination of analytical techniques is employed.

- **High-Performance Liquid Chromatography (HPLC):** A validated HPLC method is essential for assessing the purity of the compound. While specific methods for **Methyl N-formylanthranilate** are not abundant in public literature, methods for the structurally similar methyl anthranilate can be adapted.[6] A reverse-phase C18 column with a mobile phase of acetonitrile and water, coupled with UV detection, would be a suitable starting point.[6]
- **Gas Chromatography-Mass Spectrometry (GC-MS):** GC-MS is invaluable for both identification and quantification. The mass spectrum will show a molecular ion peak corresponding to its molecular weight, and the fragmentation pattern will be characteristic of the molecule's structure.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR spectroscopy are definitive methods for structural elucidation. The ^1H NMR spectrum would show characteristic peaks for the aromatic protons, the methyl ester protons, the N-H proton, and the formyl proton, with specific chemical shifts and coupling patterns.
- **Infrared (IR) Spectroscopy:** IR spectroscopy can confirm the presence of key functional groups, such as the ester carbonyl, the amide carbonyl, and the N-H bond.

The following diagram outlines a typical analytical workflow for quality control.



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Caption: Analytical Workflow for Quality Control.

Applications and Industrial Relevance

Methyl N-formylanthranilate is primarily utilized in the flavor and fragrance industries.[1][2]

- **Fragrance Industry:** Its fruity and grape-like notes make it a valuable component in perfumes, colognes, and scented personal care products, where it can enhance floral and fruity accords.[2]
- **Flavor Industry:** It is used in low concentrations to impart grape and berry nuances to a variety of food and beverage products.[2]
- **Chemical Intermediate:** It can also serve as an intermediate in the synthesis of other aroma chemicals and potentially in the development of pharmaceutical compounds.[2]

Safety and Regulatory Information

While generally considered to have low toxicity, proper handling procedures should always be followed.[2] This includes using personal protective equipment such as gloves and goggles, and working in a well-ventilated area to avoid inhalation of dust or vapors.[2] It is important to note that the structurally related compound, Methyl N-methylantranilate, has been subject to regulatory review regarding its phototoxic potential and nitrosamine formation.[7][8][9]

Therefore, it is prudent to consider these aspects in the safety assessment of **Methyl N-formylanthranilate**, especially in applications involving exposure to UV light.

Conclusion

Methyl N-formylanthranilate is a versatile aroma chemical with a well-defined chemical profile and established applications. A thorough understanding of its synthesis, analytical characterization, and safety considerations is paramount for its effective and responsible use in research and commercial applications. The methodologies and data presented in this guide provide a solid foundation for professionals working with this compound.

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